

# Solubility of Tert-butyl(propyl)amine in organic solvents

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## Compound of Interest

Compound Name: *Tert-butyl(propyl)amine*

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An In-depth Technical Guide to the Solubility of **Tert-butyl(propyl)amine** in Organic Solvents

## Abstract

**Tert-butyl(propyl)amine**, a tertiary amine, is a compound with potential applications in organic synthesis and as an intermediate in the production of pharmaceuticals and agrochemicals. A thorough understanding of its solubility in various organic solvents is crucial for its effective use in these fields. This technical guide provides a comprehensive overview of the solubility characteristics of **tert-butyl(propyl)amine**, including qualitative solubility information and quantitative data for the structurally similar compound, tert-butylamine. Furthermore, this guide outlines a detailed experimental protocol for determining the solubility of liquid amines and presents a logical workflow for solubility testing.

## Introduction

**Tert-butyl(propyl)amine** is a tertiary amine with the chemical formula  $C_7H_{17}N$ . Its structure, featuring a bulky tert-butyl group and a propyl group attached to a central nitrogen atom, influences its physical and chemical properties, including its solubility. While specific quantitative solubility data for **tert-butyl(propyl)amine** is not extensively available in published literature, its solubility profile can be predicted based on the general principles of amine solubility and by examining data for analogous compounds. Generally, aliphatic amines are soluble in a range of organic solvents, a characteristic attributed to the intermolecular interactions involving the lone pair of electrons on the nitrogen atom.<sup>[1][2]</sup>

### General Principles of Amine Solubility:

- "Like Dissolves Like": Aromatic amines tend to be more soluble in aromatic solvents, while aliphatic amines are more soluble in aliphatic solvents.<sup>[3]</sup>
- Hydrogen Bonding: Primary and secondary amines can act as both hydrogen bond donors and acceptors. Tertiary amines, like **tert-butyl(propyl)amine**, can only act as hydrogen bond acceptors. This affects their solubility in protic solvents.
- Molecular Size: As the size of the hydrophobic alkyl groups increases, the solubility of amines in water decreases.<sup>[4][5]</sup> However, they generally remain soluble in many organic solvents.<sup>[6][7]</sup>

Based on its structure as an aliphatic amine, **tert-butyl(propyl)amine** is expected to be soluble in common organic solvents such as ethanol, ether, and benzene.<sup>[4][5][8]</sup>

## Solubility Data

Direct quantitative solubility data for **tert-butyl(propyl)amine** is scarce. However, the solubility of tert-butylamine, a structurally related primary amine, can provide valuable insights into the expected solubility behavior of **tert-butyl(propyl)amine**. The addition of a propyl group to the nitrogen atom to form a tertiary amine is expected to increase its lipophilicity, potentially enhancing its solubility in nonpolar organic solvents.

Table 1: Solubility of Tert-butylamine in Various Solvents

Solvent	Solubility	Reference
Water	Miscible (1000 g/L at 25 °C)	<sup>[9]</sup>
Alcohol	Miscible	<sup>[9]</sup>
Ether	Miscible	<sup>[9]</sup>
Chloroform	Soluble	<sup>[9]</sup>
Common Organic Solvents	Soluble	<sup>[9]</sup>

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a liquid amine, such as **tert-butyl(propyl)amine**, in an organic solvent. This method is based on the gravimetric analysis of a saturated solution.

Materials:

- **Tert-butyl(propyl)amine**
- Selected organic solvent(s)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Volumetric flasks
- Pipettes
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Oven

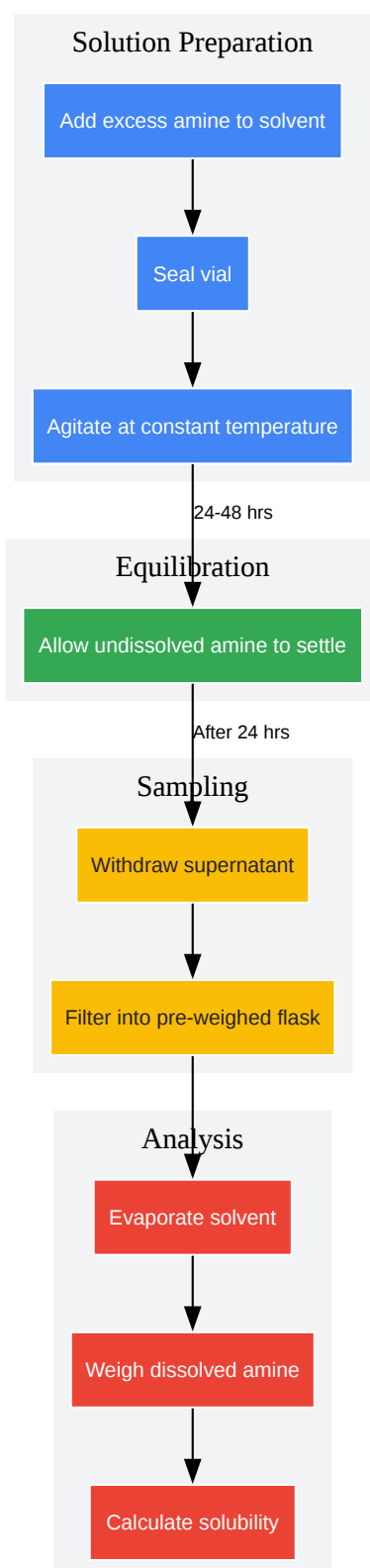
Procedure:

- Preparation of Supersaturated Solution:
  - Add an excess amount of **tert-butyl(propyl)amine** to a known volume of the selected organic solvent in a sealed glass vial.
  - Place the vial in a thermostatically controlled shaker or water bath set to a specific temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.

- Equilibration and Phase Separation:
  - Allow the vial to rest in the constant temperature bath for at least 24 hours to allow any undissolved amine to settle.
- Sample Withdrawal and Filtration:
  - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-warmed pipette to prevent precipitation.
  - Immediately filter the sample using a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any suspended micro-particles.
- Solvent Evaporation:
  - Place the volumetric flask in an oven at a temperature sufficient to evaporate the solvent completely without degrading the amine. The boiling point of **tert-butyl(propyl)amine** is a key parameter to consider for setting the oven temperature.
  - Continue heating until a constant weight is achieved.
- Gravimetric Analysis:
  - Reweigh the flask to determine the mass of the dissolved **tert-butyl(propyl)amine**.
- Calculation of Solubility:
  - The solubility can be calculated using the following formula:
    - $\text{Solubility (g/100 mL)} = (\text{mass of dissolved amine} / \text{volume of withdrawn supernatant}) \times 100$

## Visualization of Workflows and Relationships

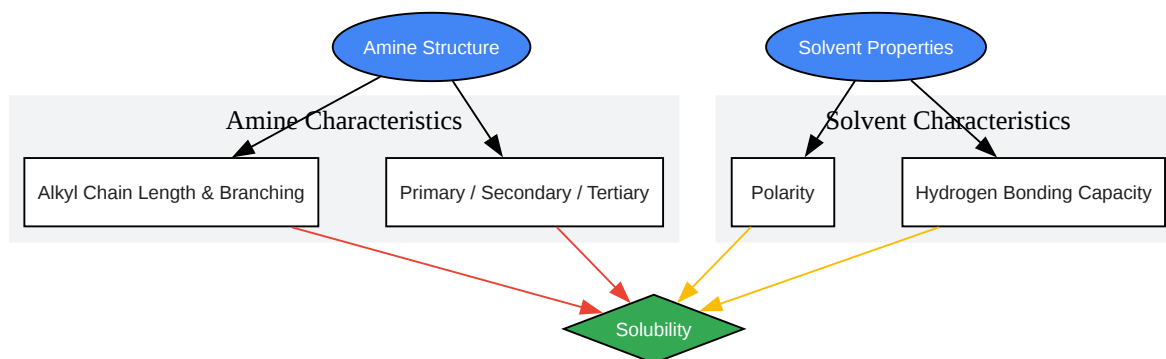
Diagram 1: Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of an amine in an organic solvent.

Diagram 2: Factors Influencing Amine Solubility



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Caption: Logical relationship between amine/solvent properties and solubility.

## Conclusion

While specific quantitative solubility data for **tert-butyl(propyl)amine** remains to be extensively documented, a strong inference of its solubility profile can be drawn from the behavior of structurally similar amines and the fundamental principles of chemical solubility. **Tert-butyl(propyl)amine** is expected to be readily soluble in a wide array of common organic solvents. For applications requiring precise solubility values, the experimental protocol provided in this guide offers a reliable method for their determination. This information is critical for the effective application of **tert-butyl(propyl)amine** in research, development, and industrial processes.

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